

3-(Azidopropyl)triethoxysilane chemical structure

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Compound of Interest		
Compound Name:	3-(Azidopropyl)triethoxysilane	
Cat. No.:	B1591837	Get Quote

An In-depth Technical Guide to 3-(Azidopropyl)triethoxysilane

Introduction

3-(Azidopropyl)triethoxysilane is an organosilicon compound widely utilized as a versatile crosslinking and surface modification agent.[1] Its unique bifunctional structure, featuring a triethoxysilane group at one end and an azide terminal group at the other, enables the covalent linkage of organic molecules to inorganic substrates.[1][2] The triethoxysilane moiety facilitates strong bonding to hydroxyl-rich surfaces such as glass, silicon oxide, and various metal oxides, while the azide group provides a reactive handle for subsequent bioconjugation reactions, most notably copper-catalyzed or strain-promoted azide-alkyne cycloaddition (Click Chemistry).[1][3] [4] This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key applications for researchers in materials science and drug development.

Chemical Structure and Properties

3-(Azidopropyl)triethoxysilane is characterized by a central silicon atom bonded to three ethoxy groups and a propyl chain terminating with an azide functional group.[1] Its key chemical and physical properties are summarized below.

Physicochemical Data

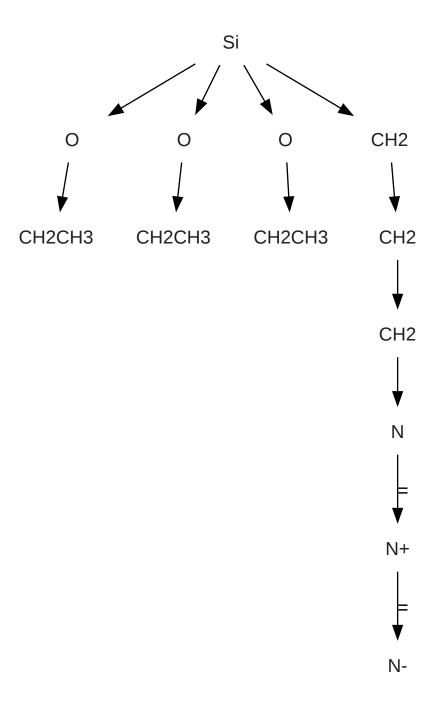


Property	Value	
CAS Number	83315-69-9[1][5]	
Molecular Formula	C ₉ H ₂₁ N ₃ O ₃ Si[1][6]	
Molecular Weight	247.37 g/mol [1][6]	
Appearance	Colorless to almost colorless clear liquid[1]	
Density	0.981 g/mL at 20°C[1][2][7]	
Boiling Point	72-75°C at 0.5 mmHg[1][2][7]	
Refractive Index	1.4257 at 20°C[1][2][7]	
SMILES	CCOINVALID-LINK(OCC)OCC[1][5]	
InChI Key	DHFNCWQATZVOGB-UHFFFAOYSA-N[1][8]	

The compound is sensitive to moisture and reacts slowly with water, leading to the hydrolysis of the ethoxy groups and liberating ethanol.[2][7][9] For stability, it should be stored in sealed containers under an inert gas atmosphere at temperatures below 15-30°C.[5][9]

Chemical Structure Diagram





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Caption: Chemical structure of **3-(Azidopropyl)triethoxysilane**.

Synthesis

The primary synthetic route for **3-(Azidopropyl)triethoxysilane** involves a nucleophilic substitution reaction.[1] This established method uses **3-chloropropyltriethoxysilane** as the



starting material and sodium azide as the azide source.[1] The reaction is typically performed in a polar aprotic solvent, such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO), to facilitate the displacement of the terminal chlorine atom by the azide anion.[1] Following the reaction, the product can be purified by distillation or chromatography.[1]

Core Applications in Research and Drug Development

The dual functionality of **3-(Azidopropyl)triethoxysilane** makes it a valuable tool in various scientific fields.

- Surface Modification and Immobilization: As a silane coupling agent, it is extensively used to form a stable organic monolayer on inorganic surfaces like glass and silicon oxide.[1] The triethoxysilane group covalently bonds with surface hydroxyl groups, exposing the azide functionality for further reactions.[1][2]
- Bioconjugation via Click Chemistry: The terminal azide group is a key component in bioorthogonal "click chemistry" reactions, particularly the copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC).[1][3] This allows for the highly efficient and specific attachment of biomolecules (e.g., proteins, DNA, peptides) that have been pre-functionalized with an alkyne group.[1][3][4]
- Biosensor Development: By immobilizing specific biomolecules like antibodies or enzymes
 onto sensor surfaces, 3-(Azidopropyl)triethoxysilane is crucial for fabricating sensitive and
 specific biosensors for detecting target analytes.[1]
- Drug Discovery: In high-throughput screening, drug targets can be immobilized on surfaces, which is facilitated by this silane, to screen libraries of potential drug candidates.[1]
- Nanoparticle Functionalization: It is used to modify the surface of silica nanoparticles, enabling their conjugation with therapeutic agents or targeting ligands for applications in drug delivery and diagnostics.

Experimental Protocols



Protocol 1: Surface Silanization of Glass or Silicon Substrates

This protocol details the procedure for creating an azide-functionalized surface on a glass or silicon oxide substrate, a foundational step for subsequent bioconjugation.

Materials:

- Glass or silicon oxide substrates (e.g., microscope slides, coverslips)
- Piranha solution (7:3 mixture of concentrated H₂SO₄ and 30% H₂O₂) (Caution: Extremely corrosive)
- · Deionized (DI) water
- Anhydrous Toluene
- 3-(Azidopropyl)triethoxysilane (APTES)
- Ethanol
- Nitrogen gas stream
- Oven

Procedure:

- Substrate Cleaning and Hydroxylation:
 - Immerse the substrates in Piranha solution for 30 minutes at room temperature in a fume hood to remove organic residues and generate surface silanol (-OH) groups.[10]
 - Carefully remove the substrates and rinse them extensively with DI water.[10]
 - Dry the substrates using a nitrogen gas stream.[10]
 - Bake the clean substrates in an oven at 110°C for 30 minutes to eliminate any residual water.[10]



Silanization:

- Prepare a 2% (v/v) solution of 3-(Azidopropyl)triethoxysilane in anhydrous toluene in a clean, dry reaction vessel.
- Immerse the dried substrates in the silane solution.[10]
- Allow the reaction to proceed for 2-4 hours at room temperature with gentle agitation.
- Remove the substrates from the solution and rinse thoroughly with fresh toluene to wash away any non-covalently bound silane.[10]
- Perform a final rinse with ethanol, followed by DI water.[10]
- Curing and Storage:
 - Dry the functionalized substrates under a nitrogen gas stream.[10]
 - Cure the silane layer by baking the substrates in an oven at 110°C for 30-60 minutes to promote the formation of stable siloxane bonds.[10]
 - The azide-functionalized substrates are now ready for bioconjugation or can be stored in a desiccator for future use.

Workflow for Surface Functionalization and Bioconjugation



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Caption: Workflow for surface modification and bioconjugation.



Safety and Handling

3-(Azidopropyl)triethoxysilane requires careful handling. It is harmful if swallowed or in contact with skin and can cause skin irritation and serious eye damage.[6][9] The compound is moisture-sensitive and its hydrolysis produces ethanol.[9] Contact with strong acids can lead to the formation of toxic hydrazoic acid.[9] It may also form explosive azides upon contact with certain metals like copper, silver, and lead.[9] Always handle this chemical in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.[9]

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